

An In-depth Technical Guide to Early Studies on Metasequirin D

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Compound of Interest

Compound Name: Metasequirin D

Cat. No.: B1145687

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Metasequirin D is a naturally occurring norlignan compound first identified in the stems and leaves of *Metasequoia glyptostroboides*, a unique deciduous conifer often referred to as the dawn redwood.[1] This technical guide provides a comprehensive overview of the early scientific studies on **Metasequirin D**, with a focus on its isolation, structural characterization, and initial biological evaluations. The information presented herein is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Physicochemical Properties and Structural Elucidation

Metasequirin D was first isolated and characterized as a new norlignan by Dong et al. in 2011.[2] The structural determination was accomplished through a combination of spectroscopic techniques.

Summary of Physicochemical Data

Property	Description	Reference
Appearance	Colorless gum	[3]
Molecular Formula	C ₂₁ H ₂₆ O ₇	[4]
Molecular Weight	390.43 g/mol	[4]
Optical Rotation	[α] _D	[3]

Spectroscopic Data

The structural framework of **Metasequirin D** was established using High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[4]

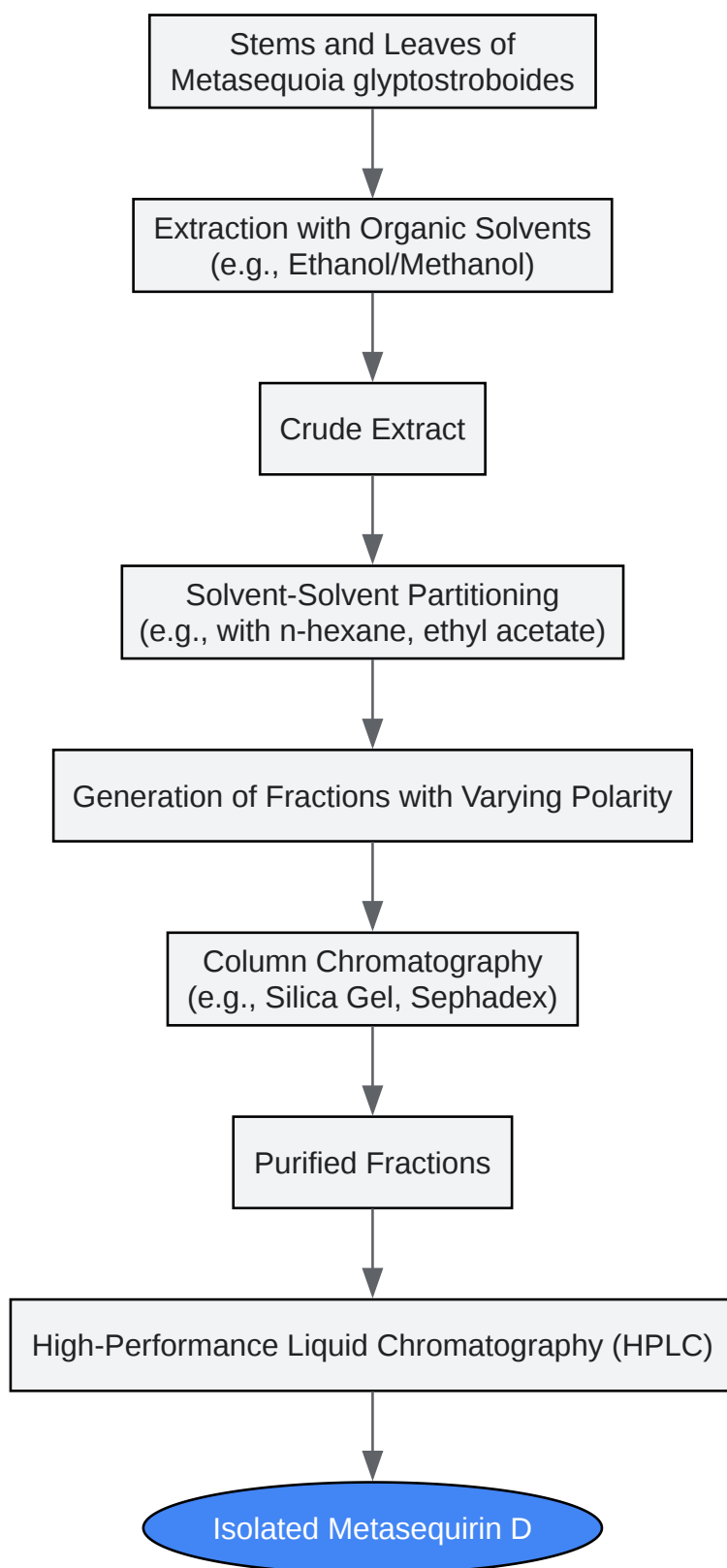
- HRESIMS: The high-resolution mass spectrometry data provided the exact mass of the molecule, which was crucial in determining its elemental composition.[4]
- ¹H NMR: The proton NMR spectrum revealed the chemical environment of the hydrogen atoms within the molecule, providing insights into its connectivity and stereochemistry.[4]

Experimental Protocols

The following sections detail the methodologies employed in the initial studies of **Metasequirin D**, based on the available information.

Isolation of Metasequirin D

While the full, detailed protocol from the primary literature is not publicly available, the general procedure for isolating compounds like **Metasequirin D** from *Metasequoia glyptostroboides* involves several steps. The workflow diagram below illustrates a typical extraction and isolation process for natural products.



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Caption: A generalized workflow for the extraction and isolation of **Metasequiroin D**.

Structural Characterization

The elucidation of **Metasequirin D**'s structure relied on standard analytical techniques in natural product chemistry.

- Mass Spectrometry (MS): HRESIMS was used to determine the exact molecular weight and elemental formula of the compound.[4]
- Nuclear Magnetic Resonance (NMR): ^1H NMR and other 2D NMR techniques (such as COSY, HSQC, and HMBC) were employed to establish the connectivity of atoms and the overall structure of the molecule.[4]
- Optical Rotation: The optical rotation was measured to determine the stereochemical properties of the molecule.[1]

Early Biological Activity Studies

The initial research on **Metasequirin D** included an evaluation of its cytotoxic effects against a panel of human tumor cell lines.[2]

Cytotoxicity Screening

In the primary study by Dong et al. (2011), **Metasequirin D**, along with other isolated compounds, was assessed for its cytotoxic activity.[2]

Experimental Protocol:

While the specific details of the cytotoxicity assay are not available in the public domain, a typical protocol for such a screening involves:

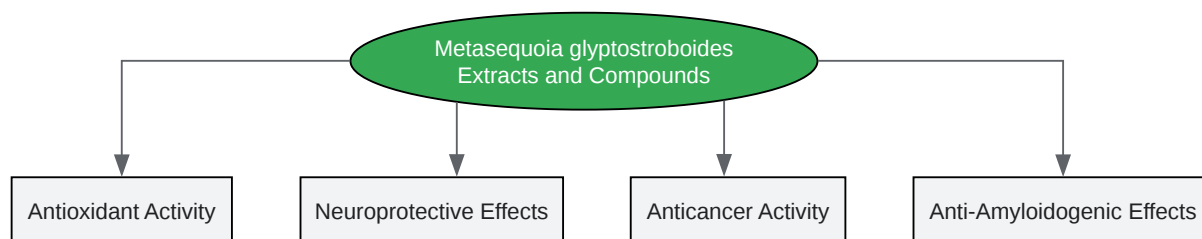
- Cell Lines: A panel of five human tumor cell lines was used.[2]
- Assay Method: A standard method such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or SRB (sulforhodamine B) assay is commonly used to assess cell viability.
- Data Analysis: The results are typically expressed as IC₅₀ values, which represent the concentration of the compound required to inhibit the growth of 50% of the cancer cells.

Results:

The abstract of the primary publication states that all isolated compounds were evaluated for cytotoxicity.[2] However, the specific quantitative data (IC50 values) for **Metasequirin D** against the tested cell lines are not available in the reviewed literature.

Context of Biological Activity of Metasequoia glyptostroboides Constituents

While specific data on **Metasequirin D** is limited, extracts and other compounds from Metasequoia glyptostroboides have been reported to possess a range of biological activities, which may provide context for future research on **Metasequirin D**.



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Caption: Reported biological activities of extracts and compounds from M. glyptostroboides.

Extracts from the leaves have demonstrated antioxidant and neuroprotective effects.[5] Other studies have reported anti-amyloidogenic and anticancer activities for various compounds isolated from this plant.[5][6]

Conclusion and Future Directions

Metasequirin D is a norlignan natural product that has been isolated from Metasequoia glyptostroboides and structurally characterized. Early studies initiated the investigation of its biological activity, specifically its cytotoxicity against human cancer cell lines. However, detailed quantitative data on its biological effects remain to be fully disclosed in the public domain.

Future research should focus on:

- Comprehensive Biological Screening: Evaluating **Metasequirin D** in a broader range of biological assays to identify its primary mechanism of action.
- Total Synthesis: Developing a synthetic route to **Metasequirin D** to enable further pharmacological studies and the generation of analogues.
- Investigation of Signaling Pathways: Elucidating the molecular targets and signaling pathways modulated by **Metasequirin D** to understand its potential therapeutic applications.

This technical guide summarizes the foundational knowledge on **Metasequirin D**, providing a basis for further exploration of this and other bioactive compounds from the unique "living fossil," *Metasequoia glyptostroboides*.

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